

Application Notes and Protocols: Electrophilic Reactions of 2-(Methylthio)pyrimidin-4-ol

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Compound of Interest

Compound Name: 2-(Methylthio)pyrimidin-4-ol

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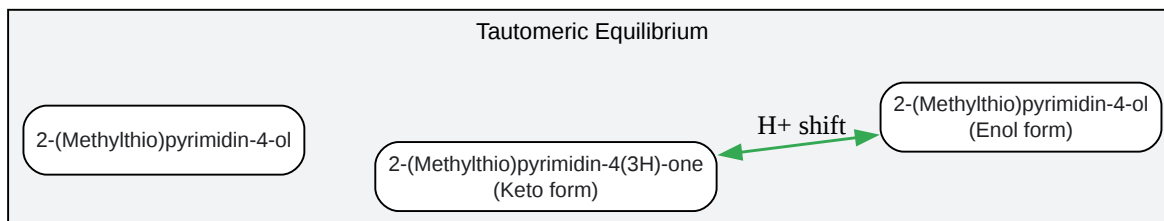
Introduction

2-(Methylthio)pyrimidin-4-ol is a versatile heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Its pyrimidine core is a key structural motif in numerous biologically active molecules, including nucleic acid bases and various therapeutic agents.[1][2] The presence of multiple reactive sites—specifically, the nitrogen atoms of the pyrimidine ring, the exocyclic oxygen, and the methylthio group—allows for a diverse range of chemical modifications through reactions with electrophiles. This document provides detailed application notes and experimental protocols for the reaction of **2-(Methylthio)pyrimidin-4-ol** with various electrophiles, including alkylating, acylating, and halogenating agents.

Understanding these reactions is crucial for the synthesis of novel pyrimidine derivatives with potential therapeutic applications, such as anticancer, anti-inflammatory, and antimicrobial agents.[3][4]

Tautomerism of 2-(Methylthio)pyrimidin-4-ol

It is essential to recognize that **2-(Methylthio)pyrimidin-4-ol** can exist in tautomeric forms: the 4-ol (pyrimidin-4-ol) and the 4-one (pyrimidin-4(3H)-one) forms. The equilibrium between these tautomers can be influenced by the solvent and the presence of acids or bases.[5][6] The predominant tautomer under specific reaction conditions will dictate the site of electrophilic attack.



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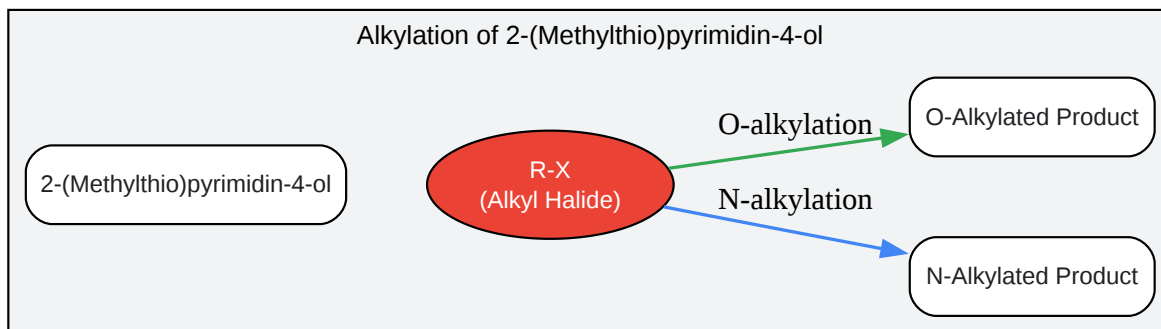
Caption: Tautomeric forms of **2-(Methylthio)pyrimidin-4-ol**.

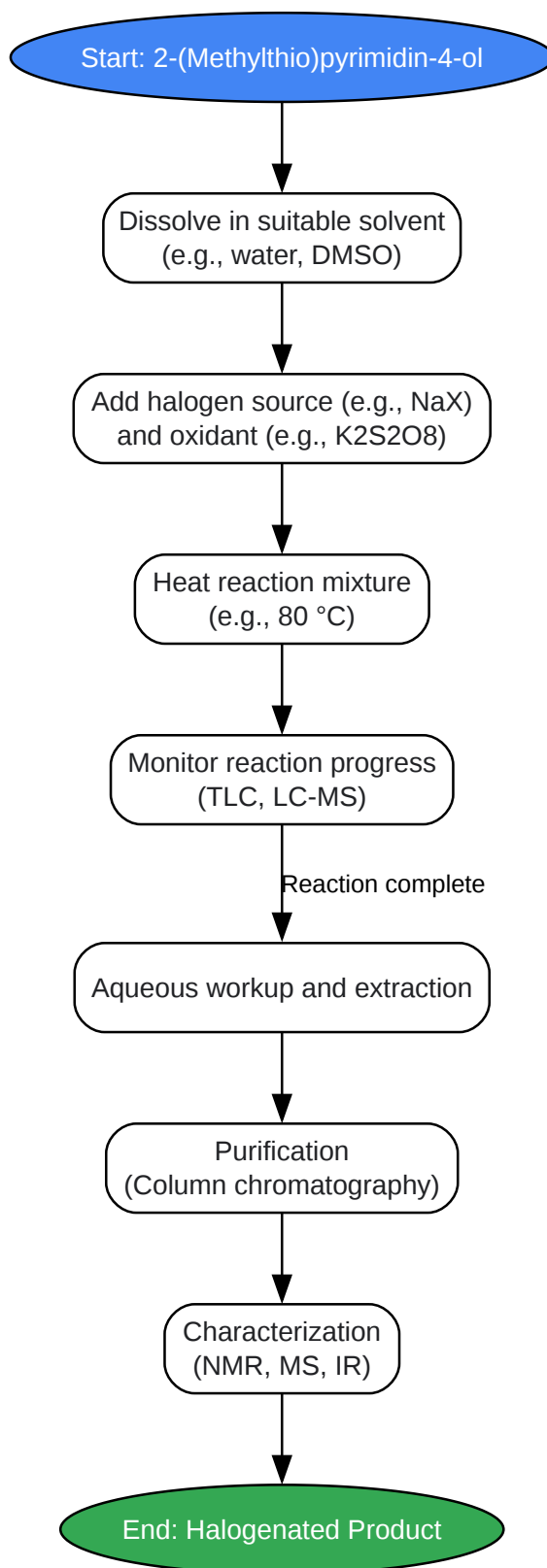
Reactions with Electrophiles

Alkylation Reactions

Alkylation of **2-(methylthio)pyrimidin-4-ol** can result in a mixture of N- and O-alkylated products, depending on the reaction conditions and the alkylating agent used.^[7] The reaction typically proceeds via nucleophilic attack from either the nitrogen at the 3-position or the oxygen at the 4-position on the electrophilic carbon of the alkyl halide.

General Reaction Scheme:





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